Technical Whitepaper: 3-Amino-2-chloro-5-morpholinopyridine

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Compound of Interest	
Compound Name:	*2-Chloro-5-morpholinopyridin-3-amine*
Cat. No.:	*B8553983*

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A Critical Scaffold for Kinase Inhibitor Discovery and Medicinal Chemistry

Executive Summary

3-Amino-2-chloro-5-morpholinopyridine (CAS: 1259442-72-2) is a high-value heterocyclic intermediate extensively utilized in the synthesis of small-molecule inhibitors targeting the PI3K/AKT/mTOR and MAPK/ERK signaling pathways. Its structural uniqueness lies in the trifunctional arrangement of the pyridine core:

- C2-Chloro: An electrophilic handle for cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) or nucleophilic aromatic substitution (

).
- C3-Amino: A primary amine serving as a hydrogen bond donor (hinge binder) or precursor for urea/amide formation.
- C5-Morpholine: A solubilizing group that often occupies the solvent-exposed region of the ATP-binding pocket, improving pharmacokinetic profiles.

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This guide details the physicochemical properties, validated synthetic protocols, and strategic applications of this scaffold in modern drug discovery.

Physicochemical Profile

The following data establishes the baseline identity and behavior of the compound in solution and solid phases.

Property	Value / Description
IUPAC Name	2-Chloro-5-(morpholin-4-yl)pyridin-3-amine
CAS Number	1259442-72-2
Molecular Formula	
Molecular Weight	213.66 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water
pKa (Calculated)	~3.5 (Pyridine N), ~5.8 (Aniline N)
LogP	~1.2 (Lipophilic, suitable for CNS penetration)
H-Bond Donors/Acceptors	1 Donor ( ), 4 Acceptors (N, O)

Synthetic Methodology

The synthesis of 3-amino-2-chloro-5-morpholinopyridine typically follows a Regioselective

/ Reduction Sequence. This route is preferred over direct morpholine coupling to the amine due to the activating nature of the nitro group in the precursor.

Core Synthetic Pathway

- Precursor Selection: Start with 5-bromo-2-chloro-3-nitropyridine. The nitro group at C3 activates the C5-bromo position for nucleophilic attack while the C2-chloro remains relatively

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stable under controlled conditions due to steric and electronic factors.

- Nucleophilic Substitution (

  ): Morpholine acts as the nucleophile.

- Nitro Reduction: The nitro group is reduced to the primary amine using Iron/Ammonium Chloride or Hydrogenation (carefully controlled to avoid dechlorination).

Validated Protocol (Step-by-Step)

Step 1: Synthesis of 2-chloro-5-morpholino-3-nitropyridine

- Reagents: 5-bromo-2-chloro-3-nitropyridine (1.0 eq), Morpholine (1.1 eq), DIPEA (2.0 eq).
- Solvent: Acetonitrile (ACN) or DMF.
- Conditions: Stir at

  to RT for 4–6 hours.

- Mechanism: The strong electron-withdrawing effect of the

  group at C3 activates the C5 position. Note that C2 is also activated, but C5 substitution is often favored or separable based on steric hindrance at C2.

- Workup: Quench with water, extract with EtOAc, wash with brine.

Step 2: Reduction to 3-Amino-2-chloro-5-morpholinopyridine

- Reagents: Iron powder (5.0 eq),

  (saturated aq. solution).

- Solvent: Ethanol/Water (3:1).
- Conditions: Reflux (

) for 2 hours.

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- Rationale: Iron reduction is chemoselective; it reduces the nitro group without dehalogenating the C2-chloro moiety (unlike Pd/C hydrogenation which risks hydrodechlorination).
- Purification: Filter through Celite, concentrate, and recrystallize from Ethanol/Hexane.

Reaction Logic Diagram (DOT)

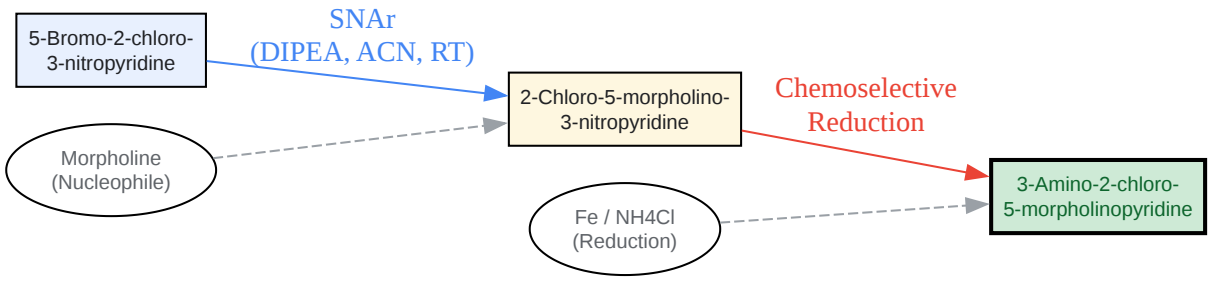

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Figure 1: Synthetic workflow for the production of CAS 1259442-72-2 via nitro-reduction pathway.

Reactivity & Functionalization

This scaffold is a "linchpin" intermediate. The orthogonality of the Chloro and Amino groups allows for sequential functionalization, essential for Fragment-Based Drug Design (FBDD).

A. C2-Chloro Functionalization (The Electrophile)

The chlorine atom at position 2 is highly reactive toward palladium-catalyzed cross-coupling due to the electron-deficient pyridine ring.

- Suzuki-Miyaura: Coupling with aryl boronic acids to install the hydrophobic tail of a kinase inhibitor.
- Buchwald-Hartwig: Coupling with amines to create 2,3-diaminopyridine derivatives.

B. C3-Amino Functionalization (The Nucleophile)

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The amine at position 3 is less nucleophilic than a standard aniline due to the pyridine nitrogen but sufficiently reactive for:

- Amide Coupling: Reaction with acid chlorides to form the "hinge-binding" motif.
- Urea Formation: Reaction with isocyanates (common in Raf/MEK inhibitors).
- Cyclization: Condensation with the C2 substituent to form bicyclic cores like Pyrido[2,3-b]pyrazines or Imidazo[4,5-b]pyridines.

Functionalization Logic Diagram (DOT)

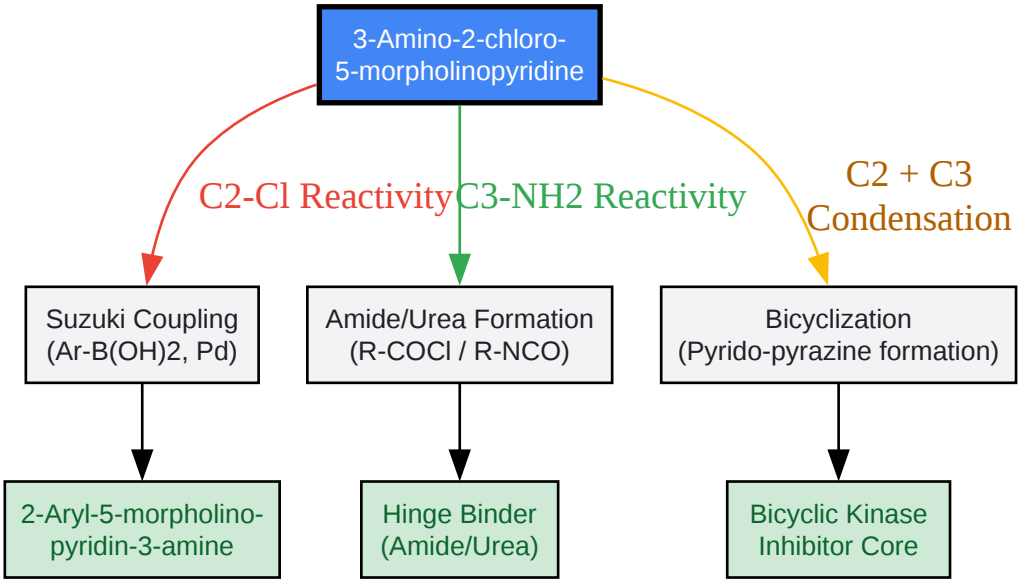

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Figure 2: Divergent synthesis pathways utilizing the orthogonal reactive sites of the scaffold.

Applications in Drug Discovery

The 3-amino-5-morpholinopyridine motif is a privileged pharmacophore in oncology, specifically for targeting lipid and protein kinases.

PI3K/mTOR Pathway Inhibition

Inhibitors of Phosphoinositide 3-kinase (PI3K) often require a hydrogen bond donor/acceptor pair to interact with the hinge region (Val851 in PI3K

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).

- Mechanism: The pyridine nitrogen accepts a H-bond, while the C3-amino group (or its amide derivative) donates a H-bond.
- Role of Morpholine: It points towards the solvent front or interacts with the ribose-binding pocket, improving water solubility and metabolic stability compared to a phenyl ring.

MAPK/ERK Pathway (Ulixertinib Analogs)

While Ulixertinib itself utilizes a 5-chloro-2-isopropylaminopyridine core, analogs incorporating the 5-morpholino group are investigated to alter the solubility profile and selectivity against off-target kinases (e.g., CDK2). The morpholine oxygen can form water-mediated bridges in the active site.

CNS Penetration

The morpholine ring lowers the LogP relative to piperidine or cyclohexane, often bringing the molecule within the optimal range (LogP 1–3) for Blood-Brain Barrier (BBB) penetration, making this scaffold valuable for glioblastoma research.

Safety and Handling Protocols

- Hazards: Like many halogenated aminopyridines, this compound is likely an Irritant (H315, H319) and potentially Harmful if swallowed (H302).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The free amine is susceptible to oxidation over long periods; hydrochloride salt formation is recommended for long-term storage.
- Stability: Avoid strong oxidizing agents. The C2-chloro bond is stable to weak acids but hydrolyzes under strong basic conditions at high temperatures.

References

- Chemical Identity: PubChem. **2-Chloro-5-morpholinopyridin-3-amine** (CID 54246875). Link

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